



C.I. Acid Brown 83 (CAS RN: 13011-68-2): A Technical Guide

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For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of **C.I. Acid Brown 83**, a synthetic dye with the CAS registry number 13011-68-2. The document details its chemical and physical properties, toxicological data, and established experimental protocols. While primarily utilized in the textile and leather industries, its classification as a fluorescent dye and chemical stain suggests potential applications in biological research. This guide aims to serve as a foundational resource for professionals interested in the further investigation and application of this compound.

Chemical and Physical Properties

C.I. Acid Brown 83 is a complex organic molecule, classified as a double azo, metal complex dye.[1] Its structure incorporates a copper atom, contributing to its color and stability.

Table 1: General and Physical Properties of C.I. Acid Brown 83



Property	Value	Reference(s)
CAS Registry Number	13011-68-2	[1]
C.I. Name	Acid Brown 83	[1]
C.I. Number	20250	[1]
Molecular Formula	C18H13N6NaO8S	[1]
Molecular Weight	496.39 g/mol	[1]
Appearance	Light brown to brown powder	[2]
Solubility in Water	Soluble, forming a yellow- brown solution	[1][2]
Solubility in Ethanol	Insoluble	[1][2]
Behavior in Strong Acid (H2SO4)	Dissolves to form an orange- brown solution, which turns yellow-brown upon dilution	[1][2]

Toxicological Profile

The toxicological data for **C.I. Acid Brown 83** indicates a relatively low acute toxicity. However, there are concerns regarding its potential mutagenicity.

Table 2: Toxicological Data for C.I. Acid Brown 83



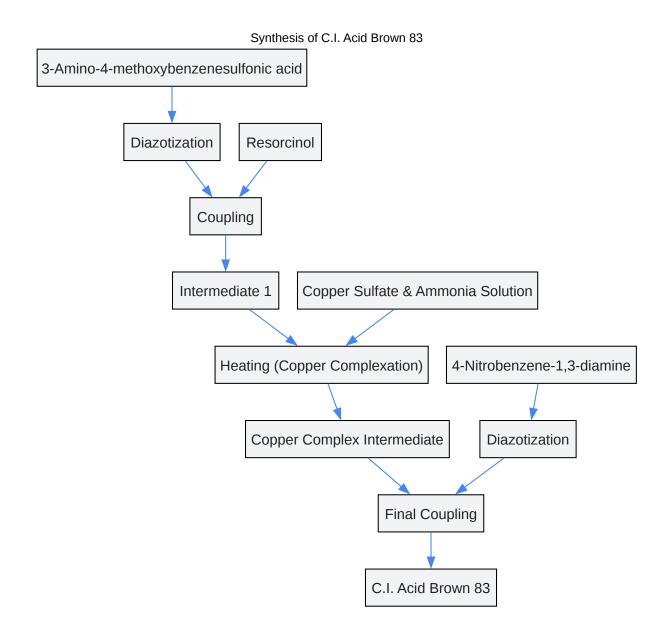
Test	Result	Reference(s)
Acute Oral Toxicity (LD50, rat)	> 2000 mg/kg	[3]
Primary Skin Irritation (rabbit)	Non-irritating	[3]
Primary Mucous Membrane Irritation (rabbit eyes)	Non-irritating	[3]
Sensitization	Not a sensitizer	[3]
Genotoxicity	Evidence of genotoxicity in some Ames tests; positive for chromosome aberration; weakly positive for sister chromatide exchange.	[2]
Carcinogenicity Nomination	Nominated for carcinogenicity testing due to potential for human exposure and being a source of mutagens after leather coloring processes.	[4]

Experimental Protocols Synthesis of C.I. Acid Brown 83

The manufacturing process for **C.I. Acid Brown 83** involves a multi-step chemical synthesis.[1] The general workflow is outlined below.

Diagram 1: Synthesis Workflow for C.I. Acid Brown 83



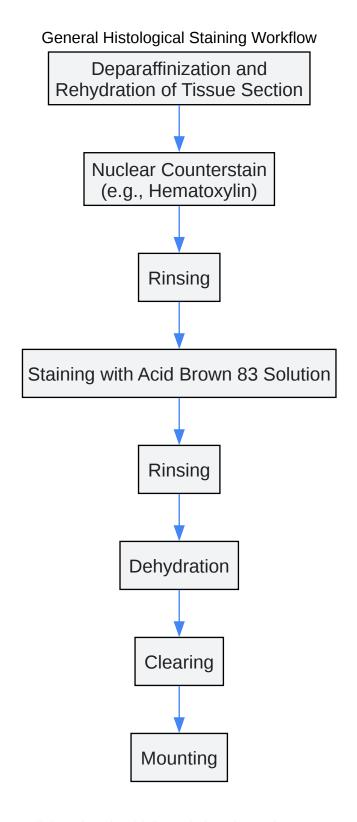




Sample Preparation Prepare 125 mg/L Prepare 0.5 N H₂SO₄ Prepare H₂O₂ and Fe(II) solutions Acid Brown 83 Solution Degradation Reaction Combine reactants in a 50 mL glass reactor Apply ultrasonic irradiation (optional) (30 kHz, 150 μm) Maintain temperature at 25 ± 3 °C Analysis Take samples periodically Measure absorbance at 448 nm (UV/Vis Spectrophotometer) Calculate concentration and degradation percentage

Degradation Kinetics Experimental Workflow





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